

Scientific Overview of L-beta-Homoalanine Hydrochloride (CAS Number: 58610-41-6)

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Compound of Interest

Compound Name: *L-beta-Homoalanine hydrochloride*

Cat. No.: B555407

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification and Properties

L-beta-Homoalanine hydrochloride, with the CAS number 58610-41-6, is a non-proteinogenic β -amino acid derivative. Its chemical name is (S)-3-aminobutanoic acid hydrochloride. This chiral compound serves as a valuable building block in synthetic organic chemistry, particularly in the fields of medicinal chemistry and peptide science. Its structure, featuring an amino group on the β -carbon, imparts unique conformational properties and metabolic stability to molecules that incorporate it.

Physicochemical Data

Property	Value	Reference
IUPAC Name	(3S)-3-aminobutanoic acid;hydrochloride	
Synonyms	L-beta-Homoalanine hydrochloride, (S)-3-aminobutanoic acid hydrochloride, H-β-HoAla-OH·HCl	[1]
Molecular Formula	C ₄ H ₁₀ ClNO ₂	[1]
Molecular Weight	139.58 g/mol	[1]
Appearance	White to off-white powder	[2]
Melting Point	Not consistently reported	
Solubility	Soluble in water, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Optical Rotation	[α] _D ²⁵ = +22 ± 2° (c=1 in H ₂ O)	

Safety Information

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

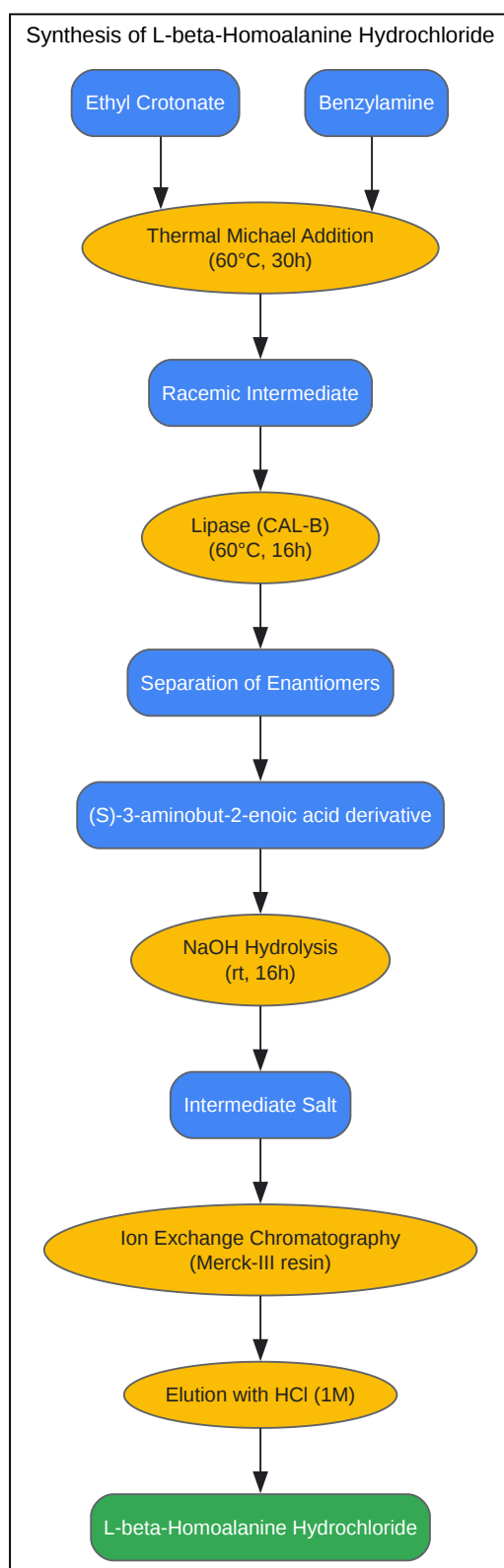
This information is based on available safety data sheets and may not be exhaustive.[2]

Synthesis and Manufacturing

A documented method for the synthesis of **L-beta-Homoalanine hydrochloride** involves a multi-step process starting from ethyl crotonate and benzylamine. The key steps include a

thermal Michael addition, an enzymatic kinetic resolution using a lipase, hydrolysis, and subsequent purification using an ion-exchange resin.[3]

Synthetic Workflow Diagram



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A flowchart illustrating the key steps in the synthesis of **L-beta-Homoalanine hydrochloride**.

Biological Activity and Applications

While specific quantitative biological data such as IC₅₀ or EC₅₀ values for **L-beta-Homoalanine hydrochloride** as a standalone agent are not readily available in the public domain, its primary utility lies in its incorporation into larger molecules, particularly peptides, to modulate their biological properties. The broader class of β -amino acids is known for a range of biological activities.

Role in Peptide Synthesis

The incorporation of L-beta-Homoalanine into peptide chains is a key application. This modification can lead to:

- **Enhanced Proteolytic Stability:** The altered backbone structure makes peptides more resistant to degradation by proteases, which can increase their in vivo half-life.
- **Conformational Constraints:** The additional methylene group in the backbone can induce specific secondary structures, such as helices and turns, which can be crucial for receptor binding and biological activity.[\[4\]](#)
- **Improved Pharmacokinetic Properties:** By increasing stability and potentially altering polarity, the inclusion of β -amino acids can lead to improved bioavailability and tissue distribution of peptide-based drugs.[\[5\]](#)

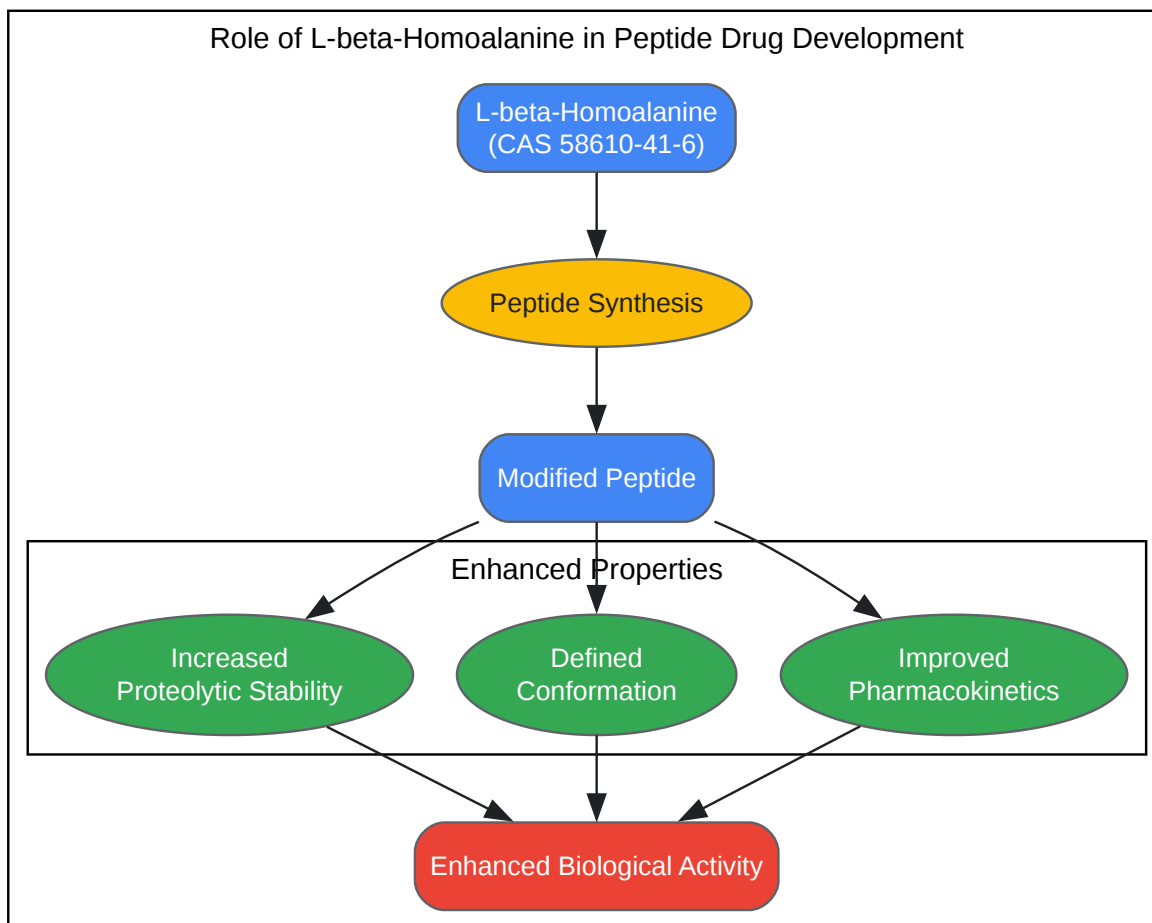
Neuroscience Research

(S)-3-aminobutanoic acid is explored in neuroscience for its structural similarity to the inhibitory neurotransmitter γ -aminobutyric acid (GABA).[\[6\]](#) Research in this area investigates its potential to modulate neuronal excitability. While its precise mechanism of action is not fully elucidated, it is studied for its potential role in conditions related to neuronal signaling.[\[7\]](#)

Antiviral Research

There are reports in the literature suggesting that **L-beta-Homoalanine hydrochloride** can be used as a starting material for the synthesis of compounds with potential activity against the Hepatitis B Virus (HBV).[\[3\]](#) These derivatives are designed to enhance the inhibition of the virus, aiming to reduce viral load and slow disease progression.

Conceptual Role in Drug Development



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A diagram illustrating how L-beta-Homoalanine is used to enhance peptide properties for drug development.

Experimental Protocols

Synthesis of L-beta-Homoalanine Hydrochloride[4]

- Michael Addition: In a round-bottom flask, ethyl crotonate (20 mmol) and benzylamine (44 mmol) are heated at 60°C and stirred for 30 hours. The reaction progress is monitored by ¹H-NMR spectroscopy.

- **Enzymatic Resolution:** Lipase from *Candida antarctica* B (CAL-B) is added to the reaction mixture, which is then stirred for an additional 16 hours at 60°C.
- **Separation and Extraction:** The enzyme is removed by filtration. The organic solution is washed with a saturated aqueous solution of NaHCO₃.
- **Hydrolysis:** An aqueous solution of NaOH (1 M) is added to the organic layer containing the (S)-enantiomer, and the mixture is stirred at room temperature for 16 hours.
- **Purification:** The aqueous layer is separated and treated with an ion-exchange resin (Merck-III).
- **Elution and Isolation:** The compound is eluted from the resin with a 1 M aqueous solution of HCl. The eluate is evaporated under reduced pressure to yield **L-beta-Homoalanine hydrochloride**.

Conclusion

L-beta-Homoalanine hydrochloride (CAS 58610-41-6) is a specialized chemical intermediate with significant potential in drug discovery and development. Its primary value is as a building block for modifying peptides to enhance their therapeutic properties, including stability, conformation, and pharmacokinetics. While direct quantitative biological data for the compound itself is limited, the extensive research on β -amino acids and their impact on peptide and protein function underscores the importance of **L-beta-Homoalanine hydrochloride** in the design of novel therapeutics. Further research is warranted to explore its direct pharmacological effects and to fully elucidate its potential in various therapeutic areas, including neuroscience and antiviral applications.

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